ON-013100 In Vivo Animal Model Studies: Application Notes and Protocols

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Compound of Interest	
Compound Name:	*ON-013100*
CAS No.:	*865783-95-5*
Cat. No.:	*B1677293*

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Introduction

ON-013100 is a small molecule inhibitor targeting the eukaryotic translation initiation factor 4E (eIF4E). By binding to eIF4E, **ON-013100** disrupts the translation of key oncogenic proteins, positioning it as a promising therapeutic agent in oncology. Preclinical in vivo studies are crucial for evaluating the efficacy and characterizing the pharmacological profile of novel anticancer compounds like **ON-013100**. This document provides detailed application notes and standardized protocols for conducting in vivo animal model studies with **ON-013100**, based on available preclinical data.

Mechanism of Action

ON-013100 and its water-soluble derivative, briciclib, exert their anticancer effects by targeting eIF4E, a critical component of the mRNA cap-binding complex.[1] This complex is essential for the initiation of cap-dependent translation of various mRNAs that encode proteins involved in cell proliferation and survival. In many cancers, the eIF4E pathway is dysregulated, leading to the overexpression of oncogenic proteins.

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By inhibiting eIF4E, **ON-013100** effectively reduces the protein expression levels of key downstream targets, including:

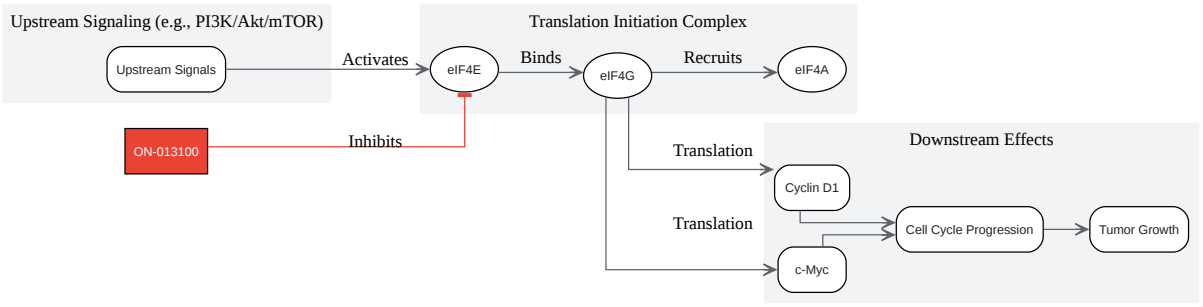
- Cyclin D1: A crucial regulator of cell cycle progression from the G1 to the S phase.
- c-Myc: A transcription factor that plays a central role in cell growth, proliferation, and apoptosis.

The downregulation of these proteins leads to cell cycle arrest and induction of apoptosis in cancer cells, thereby inhibiting tumor growth.[1]

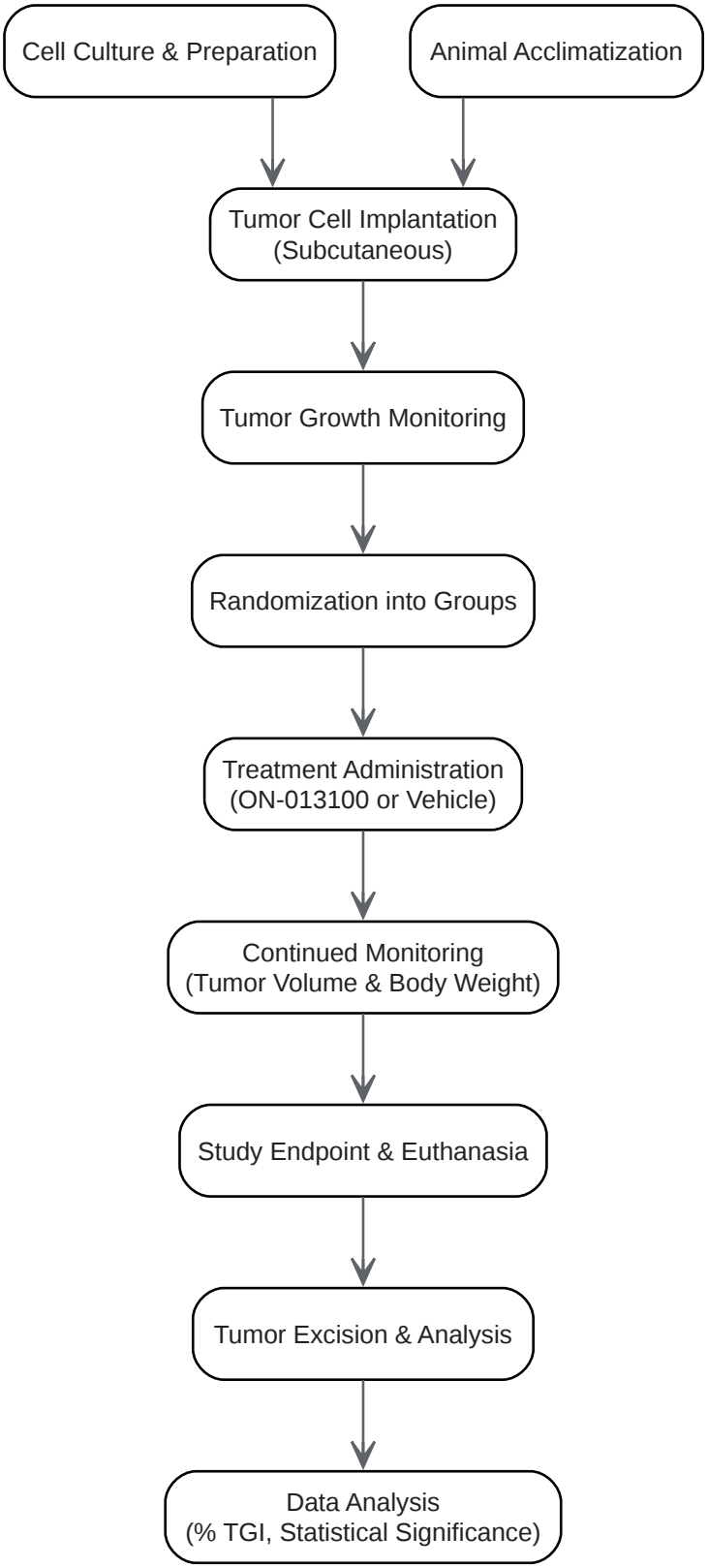
Signaling Pathway

The following diagram illustrates the signaling pathway targeted by **ON-013100**.

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References

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